

Application Notes and Protocols for Solvent Orange 60 in Contact Dermatitis Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Solvent Orange 60

Cat. No.: B182703

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Solvent Orange 60 (C.I. 564100; CAS No. 61969-47-9) is a perinone-type dye utilized in the coloring of various plastic materials, including polystyrene, ABS resins, and polymethylmethacrylate.[1][2] It is notably found in everyday items such as spectacle frames, protective gloves, and other plastic products.[3][4] An increasing body of evidence has identified **Solvent Orange 60** as a potent contact sensitizer, leading to allergic contact dermatitis in both occupational and non-occupational settings.[5] These application notes provide detailed protocols for the use of **Solvent Orange 60** in patch testing to facilitate research into contact dermatitis and to aid in the development of safer products.

Chemical and Physical Properties

Property	Value	Reference
Chemical Name	12H-Isoindolo[2,1-a]perimidin-12-one	
Molecular Formula	C18H10N2O	
Molecular Weight	270.28 g/mol	
Appearance	Yellowish-orange powder	
Solubility	Insoluble in water; slightly soluble in ethanol, chloroform, benzene, toluene, xylene	

Application in Contact Dermatitis Research

Solvent Orange 60 is a valuable tool for researchers investigating the mechanisms of allergic contact dermatitis, particularly concerning exposure to plastics and textiles. Its primary application in this field is through epicutaneous patch testing to identify sensitization in individuals and to study the elicitation phase of the allergic response.

Experimental Protocols

Protocol 1: Preparation of Solvent Orange 60 for Patch Testing

Objective: To prepare a standardized concentration of **Solvent Orange 60** for use in epicutaneous patch testing.

Materials:

- **Solvent Orange 60** powder (CAS 61969-47-9)
- Petrolatum (pet.)
- Acetone (for serial dilutions)
- Analytical balance

- Spatula
- Glass mortar and pestle or ointment mill
- Storage containers (e.g., amber glass jars)

Procedure:

- Standard Concentration (1.0% in Petrolatum):
 - Weigh 10 mg of **Solvent Orange 60** powder using an analytical balance.
 - Weigh 990 mg of petrolatum.
 - Levigate the **Solvent Orange 60** powder with a small amount of petrolatum in a glass mortar until a smooth, uniform paste is formed.
 - Gradually incorporate the remaining petrolatum and mix thoroughly until the dye is evenly dispersed. An ointment mill can be used for larger batches to ensure homogeneity.
 - Transfer the mixture to an amber glass jar and label it clearly with the allergen name, concentration, vehicle, and preparation date.
- Lower Concentrations and Serial Dilutions:
 - For suspected high sensitivity, lower concentrations (e.g., 0.1% or 0.01%) should be prepared.
 - Serial dilutions can be prepared in acetone for specific research applications, such as determining the reactivity threshold. To do this, create a stock solution and perform serial dilutions to achieve the desired concentrations (e.g., down to 1 ppm). The final dilution in acetone can be applied to the patch test chamber and the solvent allowed to evaporate before application.

Protocol 2: Patch Test Application and Reading

Objective: To correctly apply and interpret patch tests with **Solvent Orange 60**.

Materials:

- Prepared **Solvent Orange 60** allergen (e.g., 1.0% in pet.)
- Patch test chambers (e.g., Finn Chambers®)
- Hypoallergenic adhesive tape
- Marking pen
- Patient/subject information sheet

Procedure:

- Application:
 - Apply a small amount of the prepared **Solvent Orange 60** allergen preparation onto the patch test chamber.
 - Apply the patch test chambers to a clear area of skin, typically the upper back.
 - Mark the location of the patches with a marking pen.
 - Instruct the subject to keep the area dry and to avoid activities that may dislodge the patches.
- Reading and Scoring:
 - The patches are typically removed after 48 hours (Day 2).
 - The test sites are read at 48 hours (Day 2) and again at 72 or 96 hours (Day 3 or Day 4). A final reading at Day 7 may also be beneficial.
 - Reactions are scored according to the International Contact Dermatitis Research Group (ICDRG) criteria:
 - -: Negative reaction
 - ?+: Doubtful reaction (faint erythema only)

- +: Weak positive reaction (erythema, infiltration, possibly papules)
- ++: Strong positive reaction (erythema, infiltration, papules, vesicles)
- +++: Extreme positive reaction (intense erythema, infiltration, coalescing vesicles, bullae)
- IR: Irritant reaction (pustules, necrosis, or other morphology not typical of an allergic reaction)

Protocol 3: Confirmation of Solvent Orange 60 in Materials

Objective: To confirm the presence of **Solvent Orange 60** in materials suspected of causing contact dermatitis.

Materials:

- Suspected material (e.g., scrapings from spectacle frames, pieces of protective gloves)
- Solvents for extraction (e.g., acetone, ethanol)
- Ultrasonic bath
- Analytical instrumentation (e.g., Gas Chromatography-Mass Spectrometry (GC-MS), Thin-Layer Chromatography (TLC))

Procedure:

- Extraction:
 - Obtain a small sample of the suspected material.
 - Extract the dye using a suitable solvent like acetone or ethanol, potentially with the aid of an ultrasonic bath to increase efficiency.
- Analysis:

- GC-MS: Analyze the extract to identify the chemical components. Compare the resulting mass spectrum with a known standard of **Solvent Orange 60**.
- TLC: Spot the extract onto a TLC plate and develop it using an appropriate solvent system (e.g., dichloromethane-acetonitrile mixture). Compare the resulting spot's retention factor (R_f) with that of a **Solvent Orange 60** standard. The separated spot on the TLC plate can also be used for patch testing to confirm it is the causative agent.

Quantitative Data from Literature

The following table summarizes quantitative data from published studies on patch testing with **Solvent Orange 60**.

Study Population	Number of Patients Tested	Allergen Concentration	Vehicle	Positive Reactions	Key Findings	Reference
Patients with suspected allergic contact dermatitis to eyewear	10	1.0%	pet.	10	All 10 patients reacted positively. Reactions varied from + to +++.	Some reactions spread >20 cm.
Patient with suspected allergy to spectacle frames	1	Serial dilutions down to 1 ppm	Acetone	Positive down to 1 ppm	Demonstrated a high level of sensitivity in a sensitized individual.	
Patients with suspected allergic contact dermatitis to eyewear	Not specified	1.0%	pet.	3 allergic to SO60, 2 allergic to both SO60 and SY14	Confirmed Solvent Orange 60 as a causative allergen in spectacle frame dermatitis.	
Patient with occupation	1	0.1%	pet.	Extreme positive reaction	Identified Solvent Orange 60 as the	

al hand
eczema

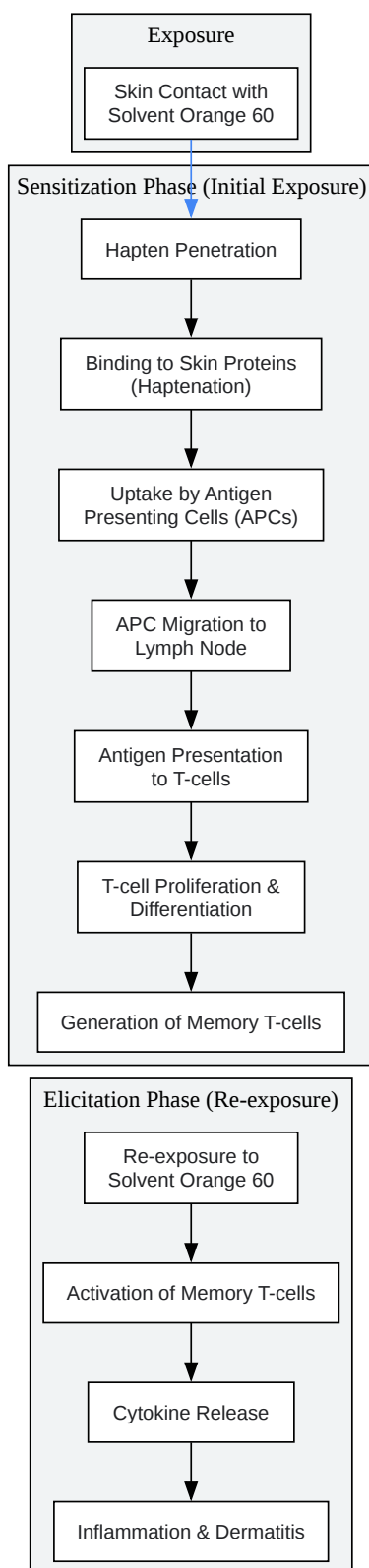
allergen in
protective
gloves.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for patch testing with **Solvent Orange 60**.



[Click to download full resolution via product page](#)

Caption: Allergic contact dermatitis signaling pathway.

Safety Precautions

Solvent Orange 60 is an irritant to the skin, eyes, and respiratory system. Appropriate personal protective equipment (PPE), including gloves, safety goggles, and respiratory protection, should be worn when handling the powder. All procedures should be conducted in a well-ventilated area or a chemical fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS).

Conclusion

Solvent Orange 60 is a clinically significant contact allergen. The protocols and data presented here provide a framework for researchers to investigate allergic contact dermatitis caused by this dye. Standardized patch testing is crucial for accurate diagnosis and for understanding the prevalence and mechanisms of sensitization. Further research is warranted to establish a definitive no-effect concentration for this potent sensitizer in consumer products.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Solvent Orange 60 | CAS No.6925-69-5, 61969-47-9 Manufacturers in India [colorantsgroup.com]
- 2. worlddyevariety.com [worlddyevariety.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols for Solvent Orange 60 in Contact Dermatitis Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b182703#using-solvent-orange-60-in-patch-testing-for-contact-dermatitis-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com